

Optical Rotation Standards for (R)-3-Amino-2-Hydroxypropionic Acid

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Compound of Interest

Compound Name: *fmoc-(r)-3-amino-2-hydroxypropionicacid*

Cat. No.: *B8717050*

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A Technical Comparison & Application Guide

Executive Summary

(R)-3-amino-2-hydroxypropionic acid (CAS: 632-11-1) is the structural backbone of the phenylisoserine side chain essential for the bioactivity of Taxol®. Establishing precise optical rotation standards is non-negotiable for ensuring enantiomeric purity during scale-up.

While High-Performance Liquid Chromatography (HPLC) on chiral stationary phases is the gold standard for quantifying impurities (0.1% sensitivity), Polarimetry remains the rapid, pharmacopeial standard for identity and gross purity verification. This guide compares these methodologies and establishes the reference specific rotation values.

The "Gold Standard" Values

The specific rotation

is highly sensitive to solvent pH due to the zwitterionic nature of the amino acid. Below are the established reference standards derived from primary literature and commercial Certificates of Analysis (CoA).

Reference Data: (R)-Isoserine vs. (S)-Isoserine[1]

Parameter	(R)-Isoserine (Target)	(S)-Isoserine (Enantiomer)	Condition / Solvent
CAS Number	632-11-1	632-13-3	-
Specific Rotation	+32.0° to +34.0°	-32.0° to -34.0°	, Water (Neutral)
Specific Rotation	-16.0° to -18.0°*	+16.0° to +18.0°	, 1M HCl
Molecular Weight	105.09 g/mol	105.09 g/mol	-
Appearance	White Crystalline Powder	White Crystalline Powder	-



Critical Note on Solvent Effects: Note the inversion of sign or drastic change in magnitude when switching from water to HCl. In neutral water, the zwitterion dominates. In 1M HCl, the carboxylate is protonated (-COOH) and the amine is protonated (-NH3+), altering the electronic environment of the chiral center. Always verify the solvent specified in your monograph.

Comparative Analysis: Polarimetry vs. Chiral HPLC

To ensure scientific integrity, one must understand when to use which method. Polarimetry is a bulk property measurement, whereas HPLC is a separation technique.

Method 1: Polarimetry (Optical Rotation)[3][4][5]

- Mechanism: Measures the rotation of plane-polarized light (589 nm Sodium D-line) by the bulk sample.
- Best For: Raw material identification, lot-to-lot consistency checks, and "Pass/Fail" release testing.

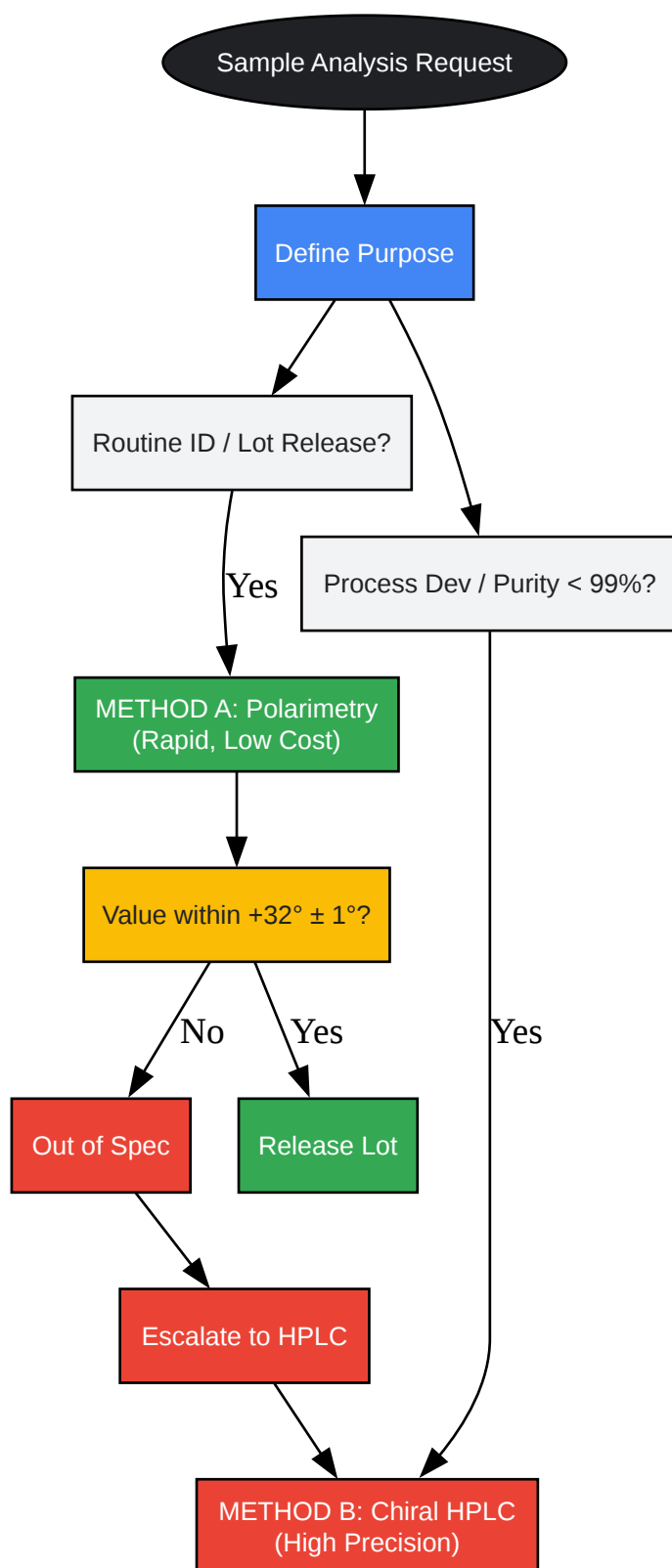
- Limitation: "Blind" to racemic impurities if compensated by other chiral impurities.[1] Low sensitivity for

enantiomeric excess (ee) deviations.

Method 2: Chiral HPLC (Ligand-Exchange or Crown Ether Columns)

- Mechanism: Separates enantiomers based on differential interaction with a chiral stationary phase (e.g., Crownpak CR(+)).
- Best For: Precise determination of Enantiomeric Excess (% ee), impurity profiling, and process optimization.
- Sensitivity: Can detect (S)-enantiomer down to 0.05%.

Decision Matrix: Which Method to Choose?



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Figure 1: Decision workflow for selecting analytical methodology based on stage of development.

Standard Operating Procedure (SOP) for Polarimetry

Objective: To accurately determine the specific rotation

of (R)-Isoserine.

Reagents & Equipment[4][7]

- Substance: (R)-Isoserine (Dried at 60°C under vacuum for 2h).
- Solvent: HPLC Grade Water (degassed).
- Instrument: Digital Polarimeter with temperature control (Peltier).
- Cell: 1.0 dm (100 mm) quartz cell.

Protocol Steps

- Blanking: Fill the 1.0 dm cell with pure HPLC water. Ensure no bubbles are trapped. Zero the polarimeter at 20°C ± 0.5°C.
- Sample Preparation:
 - Weigh accurately 1.000 g of (R)-Isoserine.
 - Transfer to a 100 mL volumetric flask.
 - Dissolve in HPLC water and dilute to volume. (Concentration g/100mL).[2][3]
 - Note: Ensure complete dissolution; sonicate if necessary.
- Measurement:

- Rinse the cell twice with the sample solution.
- Fill the cell, avoiding bubbles.
- Equilibrate to 20°C for 5 minutes.
- Record 5 readings and calculate the average observed rotation ().
- Calculation:
 - : Observed rotation (degrees)
 - : Path length (dm) (usually 1.0)
 - : Concentration (g/100mL) (usually 1.0)

Troubleshooting

- Drifting Readings: Usually caused by temperature fluctuations. Ensure the Peltier system is stable.
- Low Values: Check for moisture content in the solid sample. If the sample is hygroscopic, correct the mass for water content (LOD or Karl Fischer).
- Hazy Solution: Filter through a 0.45 µm membrane. Turbidity scatters light and ruins polarimetry accuracy.

References

- Watsonnoke Scientific Ltd. (2016). L-Isoserine (CAS 632-13-3) Technical Specifications. Retrieved from (Verifies (S)-isomer rotation as -32.0°).
- TCI Chemicals. (2024). Product Specification: L-Isoserine. Retrieved from (Confirms identity of L-isomer as (S)-form).

- National Institutes of Health (NIH) - PubChem. (2025). Compound Summary: (2R)-3-amino-2-hydroxypropanoic acid. Retrieved from .
- Yasohara, Y., Hasegawa, J. (2001). Microbial resolution of 2-hydroxy-3-nitropropionic acid for synthesis of optically active isoserine. Biosci Biotechnol Biochem. 65(5):1258-60.[6] (Discusses synthesis and enantiomeric purity).
- MacDonald, J. C. (1969). Method for the accurate determination of specific rotation. Canadian Journal of Chemistry, 47, 2739.[7] (Foundational text on solvent/HCl effects on amino acid rotation).

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Sources

- 1. European Pharmacopoeia 2.2.7. Optical Rotation | Anton Paar Wiki [wiki.anton-paar.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. Microbial resolution of 2-hydroxy-3-nitropropionic acid for synthesis of optically active isoserine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. publications-cnrc.canada.ca [publications-cnrc.canada.ca]
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